

Application Note: Ion-Pair Chromatography for the Analysis of EDDHA in Fertilizers

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Compound of Interest

Compound Name: *Eddha*

Cat. No.: *B7807571*

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Introduction

Iron (Fe) is a crucial micronutrient for plant growth, and its deficiency, known as iron chlorosis, can lead to significant reductions in crop yield and quality. In alkaline and calcareous soils, iron availability is often limited due to the formation of insoluble iron hydroxides. To counteract this, iron is supplied to plants in a chelated form, which protects the iron ion from precipitation and keeps it available for plant uptake. Ethylenediamine-N,N'-bis(hydroxyphenyl)acetic acid (**EDDHA**) is one of the most effective chelating agents for this purpose.[1][2]

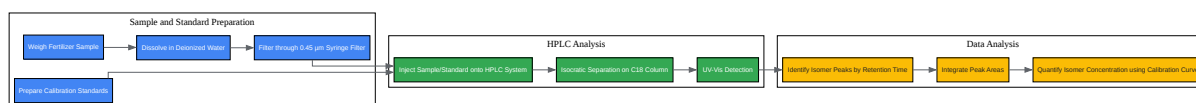
Commercial **EDDHA** fertilizers are complex mixtures containing different positional isomers of the **EDDHA** ligand, primarily ortho,ortho-**EDDHA** (o,o-**EDDHA**), ortho,para-**EDDHA** (o,p-**EDDHA**), and para,para-**EDDHA** (p,p-**EDDHA**). The o,o-**EDDHA** isomer is considered the most effective due to its high stability and ability to keep iron soluble over a wide pH range.[3] The o,p-**EDDHA** isomer is also effective but has a lower stability.[2] The p,p-**EDDHA** isomer is unable to chelate iron effectively. Consequently, the quality and efficacy of an **EDDHA** fertilizer are directly related to the relative abundance of the o,o-**EDDHA** isomer.

Regulatory standards, such as those in the European Union, mandate minimum levels of chelated iron in fertilizers, making the accurate quantification of **EDDHA** isomers essential for quality control and compliance.[3][4] Ion-pair reversed-phase high-performance liquid chromatography (IP-RP-HPLC) with UV-Vis detection is a robust and widely used analytical technique for the separation and quantification of the different iron-**EDDHA** isomers in fertilizer products.[3][5]

Principle of the Method

The analysis of Fe-**EDDHA** chelates is performed by ion-pair reversed-phase HPLC. The principle of this technique involves the addition of an ion-pairing reagent, such as tetrabutylammonium, to the mobile phase.[3] The negatively charged Fe-**EDDHA** chelates form neutral ion pairs with the positively charged tetrabutylammonium ions. These neutral ion pairs can then be retained and separated by a nonpolar stationary phase (e.g., C18). The separated Fe-**EDDHA** isomers are then detected by a UV-Vis detector, typically at a wavelength where the iron chelates exhibit strong absorbance. Quantification is achieved by comparing the peak areas of the isomers in the sample to those of known standards.

Experimental Workflow



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